

Field Application Strategies for Prohexadione in Managing Crop Height

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Compound of Interest

Compound Name: Prohexadione

Cat. No.: B166674

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Abstract

Prohexadione, typically supplied as **Prohexadione**-calcium (Pro-Ca), is a potent plant growth regulator widely utilized in agriculture to manage vegetative vigor. Its primary mode of action is the inhibition of gibberellin (GA) biosynthesis, which leads to a reduction in internode elongation and overall plant height. This document provides detailed application notes and experimental protocols for researchers and agricultural scientists. It covers the biochemical mechanism, field application strategies for various crops, quantitative effects on growth and yield, and standardized protocols for efficacy assessment.

Biochemical Mechanism of Action

Prohexadione-calcium is a structural mimic of 2-oxoglutarate, a co-substrate for several dioxygenase enzymes.[1] It specifically inhibits late-stage GA biosynthesis by blocking 3 β -hydroxylase, the enzyme responsible for converting inactive GAs (like GA20) into biologically active, growth-promoting GAs (like GA1).[1][2][3] This targeted inhibition leads to reduced cell elongation, resulting in more compact plant architecture without affecting cell division. The effect is temporary, as **Prohexadione**-Ca is degraded within the plant, often requiring sequential applications for season-long control.[4]

GA20

Prohexadione

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Field Application Strategies

The efficacy of **Prohexadione**-Ca is highly dependent on application timing, rate, crop type, and environmental conditions.

3.1 Application Timing: Timing is the most critical factor for successful growth regulation. Applications should coincide with the period of rapid vegetative growth to achieve maximum effect.

- **Pome Fruits (Apples):** Initial applications are recommended from the pink bud stage to early petal fall. This early timing not only controls vegetative growth but can also help suppress shoot fire blight. Repeat applications may be needed every 2.5 to 4 weeks for season-long control.
- **Cereals (Wheat, Barley):** To manage lodging, applications are often made between Zadoks growth stages 31-32 (stem elongation). Later applications (GS37 onwards) can target the shortening of upper internodes to prevent stem lodging near harvest.
- **Peanuts:** The recommended timing is often based on canopy closure, with initial applications when 50% of lateral vines are touching, followed by a second application at or near 100% canopy closure.
- **Fruiting Vegetables (Tomato, Pepper):** Applications are effective when plants have developed 10 true leaves or at 50% blossom to control transplant height and manage overall plant architecture.

3.2 Dosage and Formulation: Rates must be adjusted based on crop vigor, desired level of control, and environmental conditions. **Prohexadione**-Ca is available in different formulations, such as wettable dry granules (WDG).

- **Adjuvants and Water Conditioners:** The performance of **Prohexadione**-Ca is enhanced by the use of adjuvants. A water conditioner, such as ammonium sulfate, is crucial, especially in hard water, to ensure the active ingredient is available for uptake. A nonionic surfactant is also commonly recommended.

- Tank Mixing: **Prohexadione**-Ca is physically compatible with many other agrochemicals. However, it should not be tank-mixed with calcium-containing sprays. It is imperative to perform a jar test to confirm physical compatibility before large-scale mixing. Always adhere to the most restrictive label precautionary measures when tank-mixing products.

3.3 Environmental Considerations:

- Temperature and Moisture: Efficacy can be influenced by microclimate conditions, including temperature and moisture, which affect plant vigor and uptake.
- Rainfall: Rainfall is a primary environmental factor that can reduce the efficacy of foliar-applied products by washing them off plant surfaces. The interval between application and a rain event is critical for absorption. **Prohexadione**-Ca has a relatively short absorption time of approximately 8 hours.

Quantitative Data Summary

The effects of **Prohexadione**-Ca vary significantly across different crops and application regimes. The following tables summarize representative quantitative data from various studies.

Table 1: Effect of **Prohexadione**-Ca on Vegetative Growth

Crop	Application Rate (g a.i./ha)	Growth Stage	Height/Shoot Reduction	Source(s)
Apple	250 mg/L (single or cumulative)	Petal Fall	39% - 69%	
Peanut (Virginia type)	70 - 140	50-100% Canopy Closure	11.5% (26 cm vs 23 cm)	
Tomato (Transplant)	25 - 100 mg/L (drench/spray)	Seedling	Up to 60%	
Eggplant (Seedling)	50 - 150 mg/L (spray)	Seedling	27% - 38%	
Rice	150	10 Days Before Heading	Significant decrease	
Wheat	Manufacturer Recommendation	Stem Elongation	7.5% (100.7 cm vs 93.1 cm)	

Table 2: Effect of **Prohexadione**-Ca on Yield and Quality

Crop	Application Rate (g a.i./ha)	Yield Effect	Quality Effect	Source(s)
Peanut (On-farm trials)	70 - 105	+453 to +731 kg/ha	Improved row visibility	
Peanut (Small-plot trials)	70 - 280	No significant increase	Increased peg strength at 140 g/ha	
Sweet Cherry	Two applications (bud-petal fall)	+3 kg/plant (avg.)	+10% fruit set, +20% skin color, +12% firmness	
Grapevines	250 mg/L	Decreased berry weight/set	Increased color, anthocyanins, phenols	
Pod Pepper	150 mg/L (+ KH ₂ PO ₄)	+26.6%	Increased Vitamin C and capsaicin	
Wheat	Manufacturer Recommendation	+149% to +159% (vs. lodged control)	Reduced lodging from 34% to ~10%	

Experimental Protocols

5.1 Protocol: Field Trial for Efficacy Assessment of **Prohexadione**-Ca

Objective: To determine the dose-dependent effect of **Prohexadione**-Ca on crop height, lodging, and yield under field conditions.

Materials:

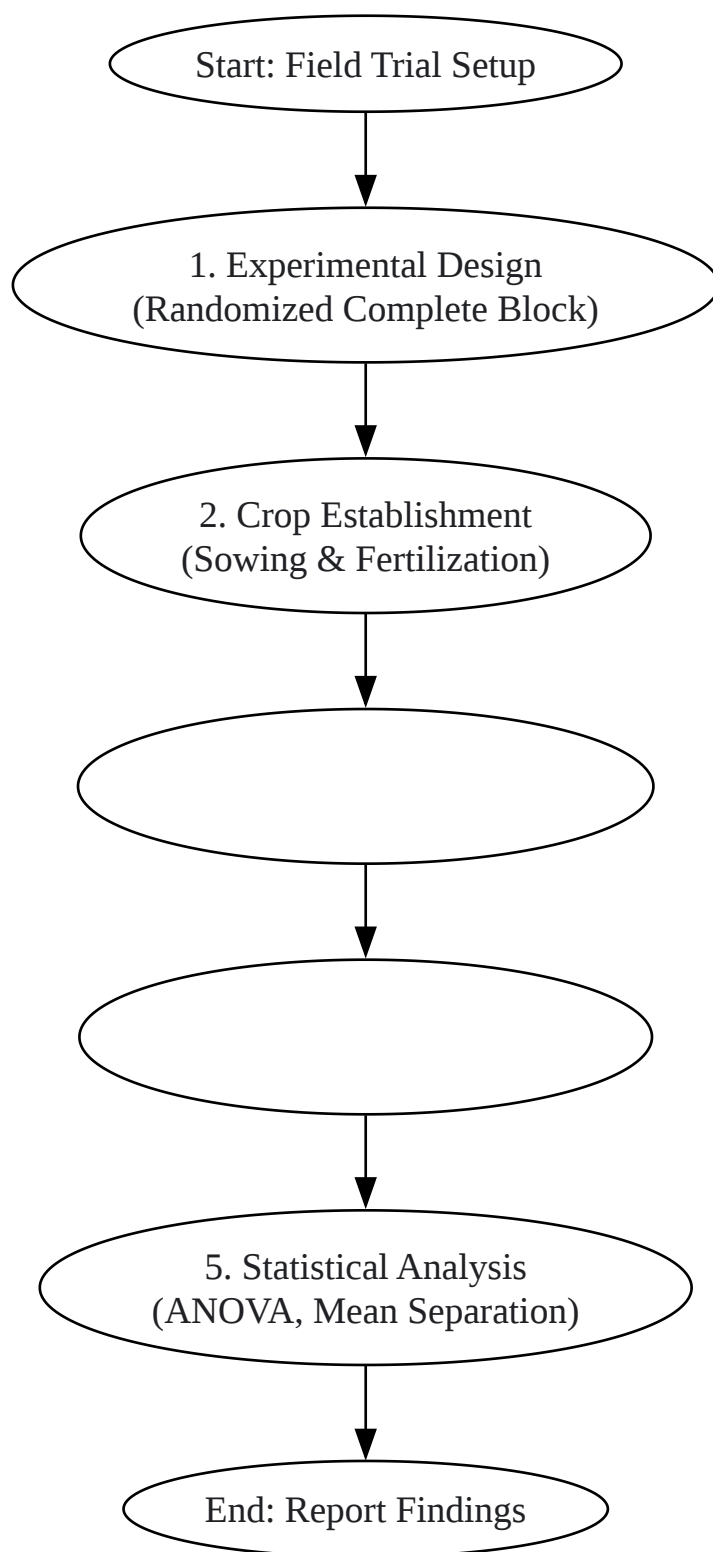
- Certified seeds of the target crop.
- **Prohexadione**-Ca formulation (e.g., 27.5% WDG).
- Ammonium sulfate and a nonionic surfactant.

- Calibrated plot sprayer.
- Measuring tape or plant height rod.
- Data collection sheets or device.
- Standard plot harvesting equipment.

Methodology:

- Experimental Design:
 - Use a Randomized Complete Block Design (RCBD) with at least four replications.
 - Define treatments: Include a non-treated control and at least three rates of **Prohexadione-Ca** (e.g., 0.5x, 1.0x, and 2.0x the recommended label rate).
 - Plot size should be sufficient to minimize edge effects (e.g., 3m x 6m).
- Crop Establishment:
 - Prepare the seedbed and apply fertilizers according to standard local practices for the crop.
 - Sow the crop at a uniform seeding rate and depth.
- Treatment Application:
 - Monitor crop growth to identify the target application stage (e.g., GS31 for wheat, 50% canopy closure for peanuts).
 - Calibrate the sprayer to deliver a consistent volume (e.g., 200-400 L/ha).
 - Prepare the spray solution: Fill the tank with half the required water, add the water conditioner (ammonium sulfate), agitate, add the **Prohexadione-Ca**, add the surfactant, and then add the remaining water. Maintain agitation.

- Apply treatments to the designated plots, ensuring uniform coverage. Avoid spray drift to adjacent plots.
- Data Collection:
 - Plant Height: At 14 and 21 days after application (DAA) and at physiological maturity, measure the height of 10 randomly selected plants from the center rows of each plot.
 - Lodging Score (for cereals): At grain fill and pre-harvest, visually assess the percentage of the plot area that is lodged (0% = no lodging, 100% = entire plot flat).
 - Yield: Harvest the center rows of each plot. Measure the total harvested weight and determine grain moisture content. Adjust yield to a standard moisture percentage (e.g., 13.5% for wheat).
 - Yield Components: Subsample to determine parameters like thousand-grain weight (TGW), number of pods per plant, etc.
- Data Analysis:
 - Perform Analysis of Variance (ANOVA) using appropriate statistical software.
 - If the treatment effect is significant ($P \leq 0.05$), use a mean separation test (e.g., Fisher's LSD or Tukey's HSD) to compare treatment means.



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References

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